

# Personal protective equipment for handling 5-(N,N-Dibenzylglycyl)salicylamide

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## Compound of Interest

Compound Name: 5-(N,N-Dibenzylglycyl)salicylamide

Cat. No.: B193105

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## Essential Safety and Handling Guide for 5-(N,N-Dibenzylglycyl)salicylamide

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-(N,N-Dibenzylglycyl)salicylamide**. The following procedures are designed to ensure safe handling, use, and disposal of this compound.

Chemical Identifier:

Compound Name	5-(N,N-Dibenzylglycyl)salicylamide
CAS Number	30566-92-8
Molecular Formula	C23H22N2O3[1][2]
Molecular Weight	374.4 g/mol [1]

## Immediate Safety Precautions

Based on data for structurally similar compounds, **5-(N,N-Dibenzylglycyl)salicylamide** should be handled as a hazardous substance. The primary hazards include:

- Harmful if swallowed (H302)
- Causes skin irritation (H315)

- Causes serious eye irritation (H319)
- May cause respiratory irritation (H335)[3]

#### Emergency First Aid:

- If Swallowed: Rinse mouth with water. Call a POISON CENTER or doctor if you feel unwell.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[3]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][4]

## Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is essential to minimize exposure. The following table summarizes the required PPE for handling **5-(N,N-Dibenzylglycyl)salicylamide**.

Body Part	Required PPE	Standard/Specification
Hands	Chemical-resistant gloves (e.g., Nitrile rubber). Gloves must be inspected prior to use.	ASTM D6978 / EN374
Eyes/Face	Safety glasses with side-shields or goggles. A face shield should be used if there is a splash hazard.[5]	OSHA approved / EN166[5]
Body	Impermeable, long-sleeved laboratory coat or gown that closes in the back.[6]	N/A
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if handling powders outside of a containment system (e.g., fume hood).	NIOSH/MSHA or EN 149 approved
Feet	Closed-toe shoes. Shoe covers may be necessary depending on the scale of work.[6]	N/A

## Operational Plan: Step-by-Step Handling Protocol

- Preparation:
  - Ensure a safety shower and eye wash station are readily accessible.[3]
  - Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3]
  - Assemble all necessary equipment and reagents before handling the compound.
  - Clearly label all containers with the chemical name and hazard symbols.

- Handling:
  - Don all required PPE before entering the handling area.
  - Avoid direct contact with the compound.[3]
  - Avoid inhalation of dust or aerosols.[3]
  - Do not eat, drink, or smoke in the laboratory area.[4]
  - Use spark-proof tools and explosion-proof equipment if necessary.[7]
- Post-Handling:
  - Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[3]
  - Remove and properly dispose of contaminated gloves and other disposable PPE.
  - Clean the work area and any equipment used.

## Disposal Plan

Proper disposal of **5-(N,N-Dibenzylglycyl)salicylamide** and its waste is critical to prevent environmental contamination.

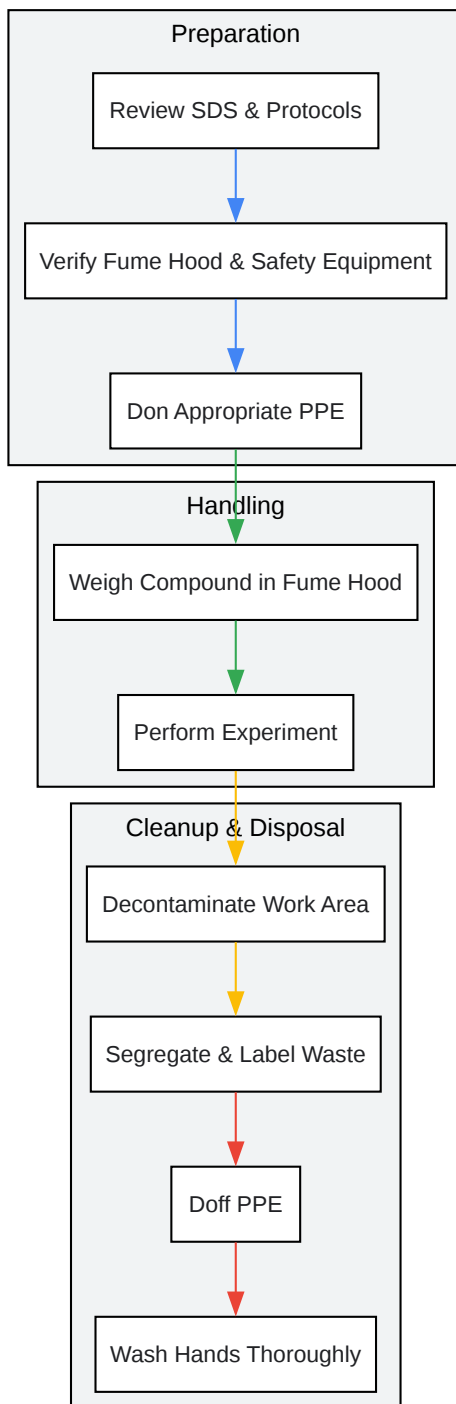
- Solid Waste:
  - Collect surplus and non-recyclable **5-(N,N-Dibenzylglycyl)salicylamide** in a designated, sealed, and clearly labeled container.[8]
  - Contaminated materials such as gloves, paper towels, and weighing boats should be disposed of as hazardous waste in the same designated container.[8]
- Liquid Waste:
  - Solutions containing **5-(N,N-Dibenzylglycyl)salicylamide** should be collected in a labeled, sealed container for hazardous liquid waste.

- Do not discharge into drains or sewer systems.[3][8]
- Empty Containers:
  - Triple-rinse empty containers with a suitable solvent.[8]
  - The rinsate should be collected and disposed of as hazardous liquid waste.[8]
  - After rinsing, puncture the container to prevent reuse and dispose of it according to institutional guidelines.[8]
- Final Disposal:
  - All waste must be disposed of through a licensed professional waste disposal service.[8]

## Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **5-(N,N-Dibenzylglycyl)salicylamide** in a laboratory setting.

## Safe Handling Workflow for 5-(N,N-Dibenzylglycyl)salicylamide

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